

Personal protective equipment for handling Metirosine

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Essential Safety and Handling Guide for Metirosine

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Metirosine**. The following procedures detail the necessary personal protective equipment (PPE), safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Hazard Identification and Classification

Metirosine is classified with several hazards that necessitate careful handling.[1] It is harmful if swallowed, can cause skin and serious eye irritation, and may lead to respiratory irritation.[1]

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[1]
Skin Irritation	H315	Causes skin irritation[1]
Eye Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1]



Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Metirosine** to minimize exposure. This includes protection for the eyes, skin, and respiratory system.

Protection Type	Required PPE	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2]
Skin Protection	Chemical-impermeable gloves (inspected prior to use)	EU Directive 89/686/EEC and standard EN 374[2]
Impervious, fire/flame-resistant clothing or lab coat	N/A	
Respiratory Protection	Respiratory filter device (for brief or low-level exposure)	N/A
Self-contained breathing apparatus (for intensive or prolonged exposure, or in case of fire)	N/A	

Safe Handling and Operational Plan

Adherence to proper handling procedures is crucial to prevent contamination and accidental exposure.

Engineering Controls:

- Work in a well-ventilated area.[3]
- Utilize a laboratory fume hood or another form of local exhaust ventilation.

General Handling Practices:

 Avoid Inhalation, Ingestion, and Contact: Do not breathe dust, fumes, gas, mist, vapors, or spray.[1] Avoid contact with skin and eyes.[3]



- Prevent Dust Formation: Handle the substance in a way that avoids the formation of dust and aerosols.[3]
- Hygienic Measures: Wash hands thoroughly after handling.[4] Keep the substance away from food, beverages, and feed.[1]
- Ignition Sources: Keep away from sources of ignition and use non-sparking tools.[1][3] Take
 precautionary measures against static discharge.[1]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[2][4]
- Follow the storage information provided on the product insert.[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures:

- If Swallowed: Immediately call a doctor or poison control center.[1][2]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water and rinse thoroughly.[1][2] If irritation persists, consult a doctor.
- In Case of Eye Contact: Rinse the opened eye for several minutes under running water.[1] If symptoms persist, consult a doctor.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult or if the person is unconscious, seek immediate medical attention.[2]

Accidental Release Measures:

- Ensure Adequate Ventilation: Ventilate the area of the spill.[1][2]
- Personal Precautions: Wear appropriate personal protective equipment and avoid inhaling dust from the spilled material.[2][4] Keep unnecessary personnel away.[2]



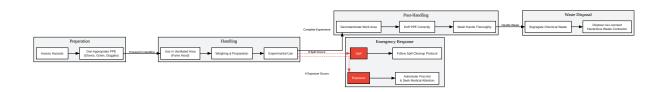
- Containment and Cleaning: Sweep up or vacuum the spillage and collect it in a suitable, closed container for disposal.[2][4] Avoid generating dust during clean-up.[2]
- Environmental Precautions: Do not allow the substance to enter sewers or surface/ground water.[1][2]

Disposal Plan

Proper disposal of **Metirosine** and its contaminated packaging is essential to prevent environmental contamination and comply with regulations.

- Waste Material: Excess and expired Metirosine should be offered to a licensed hazardous material disposal company.[2] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contaminated Packaging: Dispose of in the same manner as the unused product.
- Regulatory Compliance: Ensure that all federal, state, and local regulations regarding the disposal of this material are strictly followed.[2] Alternatively, the medication can be taken to a medication take-back program.[5] If this is not possible, and it is safe for trash disposal, mix the medication with an undesirable substance like cat litter or coffee grounds, seal it in a container, and place it in the trash.[5]





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